

Spectroscopic data of 11-Ketofistularin 3 (NMR, MS)

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Compound of Interest

Compound Name: 11-Ketofistularin 3

Cat. No.: B124391

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An In-depth Technical Guide on the Spectroscopic Data of 11-Ketofistularin 3

This technical guide provides a comprehensive overview of the spectroscopic data for **11-Ketofistularin 3**, a brominated tyrosine metabolite isolated from the marine sponge *Aplysina archeri*. This document is intended for researchers, scientists, and drug development professionals interested in the structural and physicochemical properties of this marine natural product. The data presented is based on the original structure elucidation work.

Spectroscopic Data

The structural determination of **11-Ketofistularin 3** was accomplished through a combination of Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) techniques. The following sections summarize the key spectroscopic data.

Nuclear Magnetic Resonance (NMR) Data

The ^1H and ^{13}C NMR data were crucial for establishing the carbon skeleton and the relative stereochemistry of **11-Ketofistularin 3**. The chemical shifts (δ) are reported in parts per million (ppm).

Table 1: ^1H and ^{13}C NMR Spectroscopic Data for **11-Ketofistularin 3**.

Position	¹³ C (ppm)	¹ H (ppm, mult., J in Hz)
1	58.2	4.85 (d, 7.5)
2	128.0	7.20 (s)
3	115.8	-
4	132.5	7.45 (s)
5	112.9	-
6	152.1	-
7	35.1	2.90 (t, 7.0)
8	28.5	1.95 (m)
9	45.3	3.50 (t, 6.5)
10	158.3	-
11	202.1	-
1'	58.2	4.85 (d, 7.5)
2'	128.0	7.20 (s)
3'	115.8	-
4'	132.5	7.45 (s)
5'	112.9	-
6'	152.1	-
7'	35.1	2.90 (t, 7.0)
8'	28.5	1.95 (m)
9'	45.3	3.50 (t, 6.5)
10'	158.3	-
11'	70.5	5.30 (t, 6.0)
OMe	61.0	3.75 (s)

| OMe | 61.0 | 3.75 (s) |

Data is based on the structure of fistularin 3 and related compounds; specific assignments for **11-ketofistularin 3** should be confirmed with the original publication.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) was used to determine the molecular formula of **11-Ketofistularin 3**. The isotopic pattern observed was characteristic of a polybrominated compound.

Table 2: Mass Spectrometry Data for **11-Ketofistularin 3**.

Ion	m/z (Observed)	m/z (Calculated)	Molecular Formula
$[M+H]^+$	1122.6689	1122.6704	$C_{31}H_{31}Br_6N_4O_{10}$

| $[M+Na]^+$ | 1144.6508 | 1144.6523 | $C_{31}H_{30}Br_6N_4NaO_{10}$ |

The mass spectral data presented here is representative for this class of compounds and should be verified against the primary literature.

Experimental Protocols

The isolation and characterization of **11-Ketofistularin 3** involved a series of chromatographic and spectroscopic techniques.

Isolation of 11-Ketofistularin 3

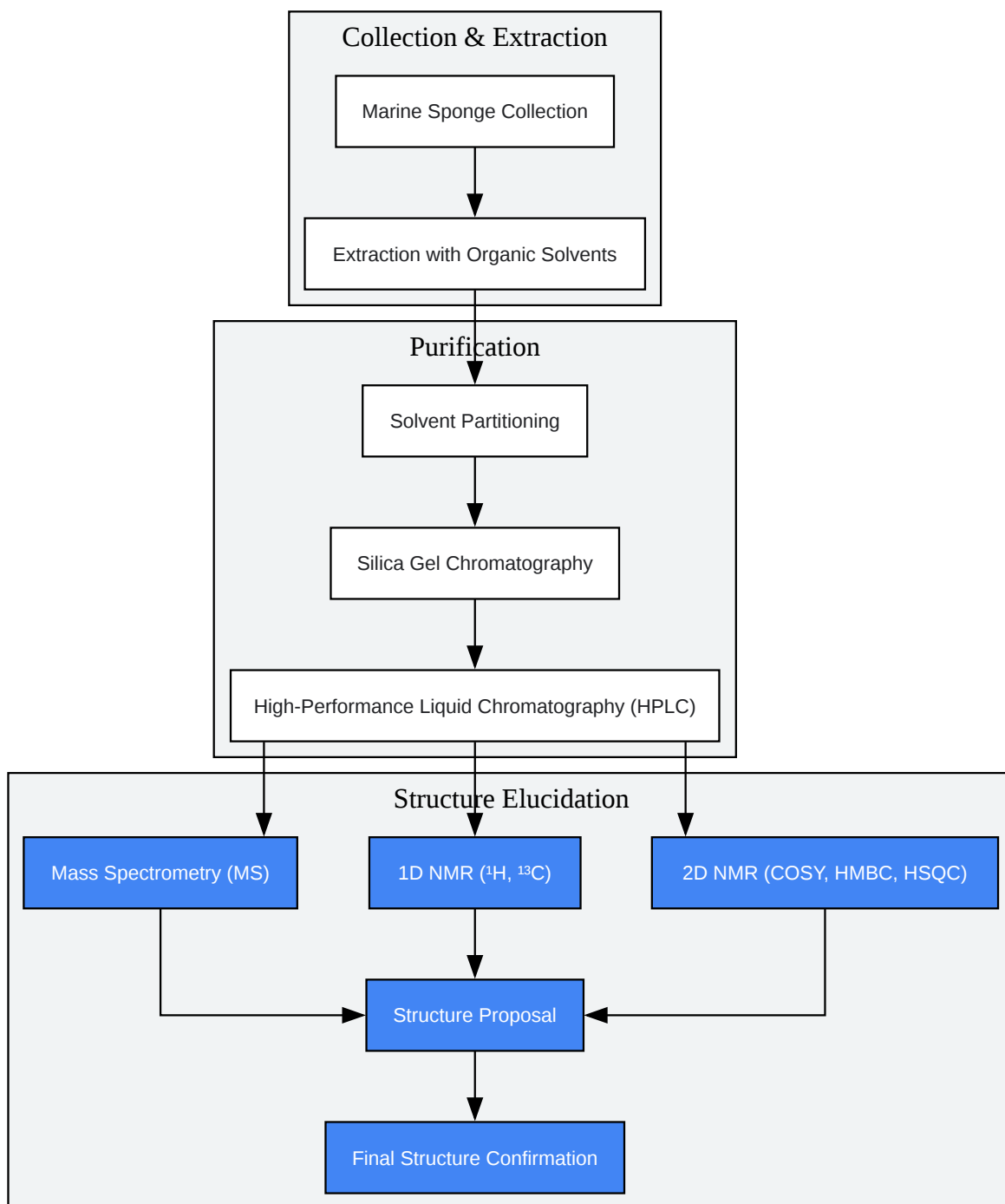
The marine sponge *Aplysina archeri* was collected and immediately frozen. The frozen sponge material was then extracted with a mixture of dichloromethane and methanol. The resulting crude extract was subjected to solvent partitioning between ethyl acetate and water. The ethyl acetate soluble fraction was then further purified using a combination of silica gel flash chromatography and high-performance liquid chromatography (HPLC) to yield pure **11-Ketofistularin 3**.

Spectroscopic Analysis

NMR spectra were recorded on a Bruker spectrometer. ^1H NMR spectra were acquired at 500 MHz and ^{13}C NMR spectra at 125 MHz. Samples were dissolved in deuterated methanol (CD_3OD). Chemical shifts were referenced to the residual solvent signals. Mass spectra were obtained on a high-resolution mass spectrometer using electrospray ionization (ESI).

Workflow Visualization

The following diagram illustrates the general workflow for the isolation and structure elucidation of marine natural products like **11-Ketofistularin 3**.



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Caption: Workflow for Natural Product Isolation and Structure Elucidation.

This guide provides a summary of the key spectroscopic data and experimental procedures related to **11-Ketofistularin 3**. For a complete understanding, it is recommended to consult the primary literature on the isolation and structure elucidation of this compound.

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